

On-Target Efficacy of Mps1-IN-1: A Comparative Analysis

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Compound of Interest

Compound Name: *Mps1-IN-1*

Cat. No.: *B1663578*

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of **Mps1-IN-1**'s on-target effects with alternative Mps1 inhibitors, supported by experimental data and detailed protocols.

Monopolar spindle 1 (Mps1), a dual-specificity kinase, is a critical component of the spindle assembly checkpoint (SAC), a crucial cellular mechanism that ensures the accurate segregation of chromosomes during mitosis.^{[1][2]} Its overexpression in various cancers has made it an attractive target for therapeutic intervention. **Mps1-IN-1** is a potent and selective ATP-competitive inhibitor of Mps1 kinase. This guide delves into the experimental validation of **Mps1-IN-1**'s on-target effects and compares its performance with other known Mps1 inhibitors.

Comparative Analysis of Mps1 Inhibitors

The following table summarizes the biochemical potency of **Mps1-IN-1** and a selection of alternative Mps1 inhibitors.

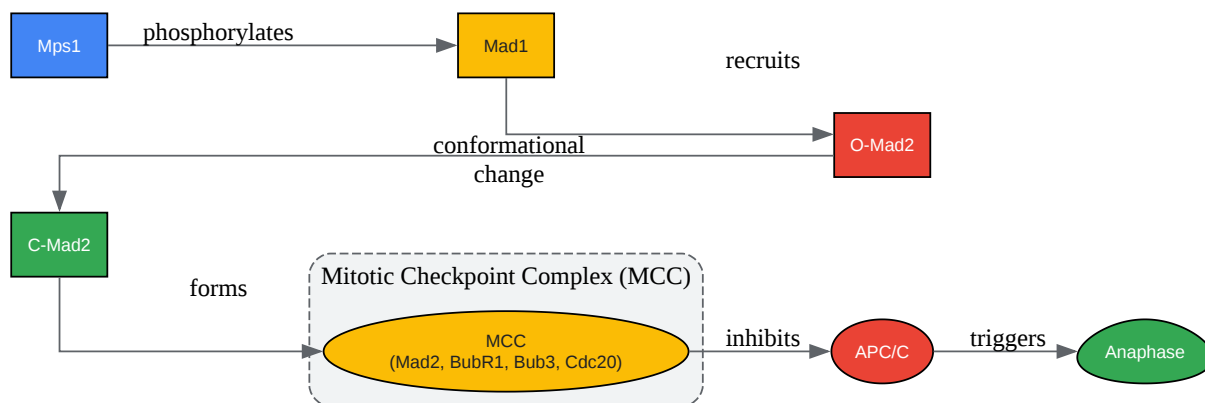
Inhibitor	IC50 (nM)	Ki (nM)	Notes
Mps1-IN-1	367[3]	27[3]	ATP-competitive inhibitor.
Reversine	-	-	Also inhibits Aurora kinases.[4]
NMS-P715	182	-	Selective, ATP-competitive inhibitor.
MPI-0479605	1.8	-	Potent and selective ATP-competitive inhibitor.[4]
AZ3146	-	-	Mps1 inhibitor.[1]
BAY 1161909	<10	-	Novel, selective Mps1 inhibitor.
BAY 1217389	<10	-	Novel, selective Mps1 inhibitor.

Experimental Validation of On-Target Effects

The on-target effects of **Mps1-IN-1** are validated through a series of biochemical and cellular assays designed to measure its direct inhibition of Mps1 kinase activity and the resulting downstream cellular phenotypes.

Mps1 Signaling Pathway

Mps1 plays a pivotal role in the spindle assembly checkpoint by phosphorylating multiple downstream targets, ultimately leading to the inhibition of the Anaphase-Promoting Complex/Cyclosome (APC/C) until all chromosomes are correctly attached to the mitotic spindle.

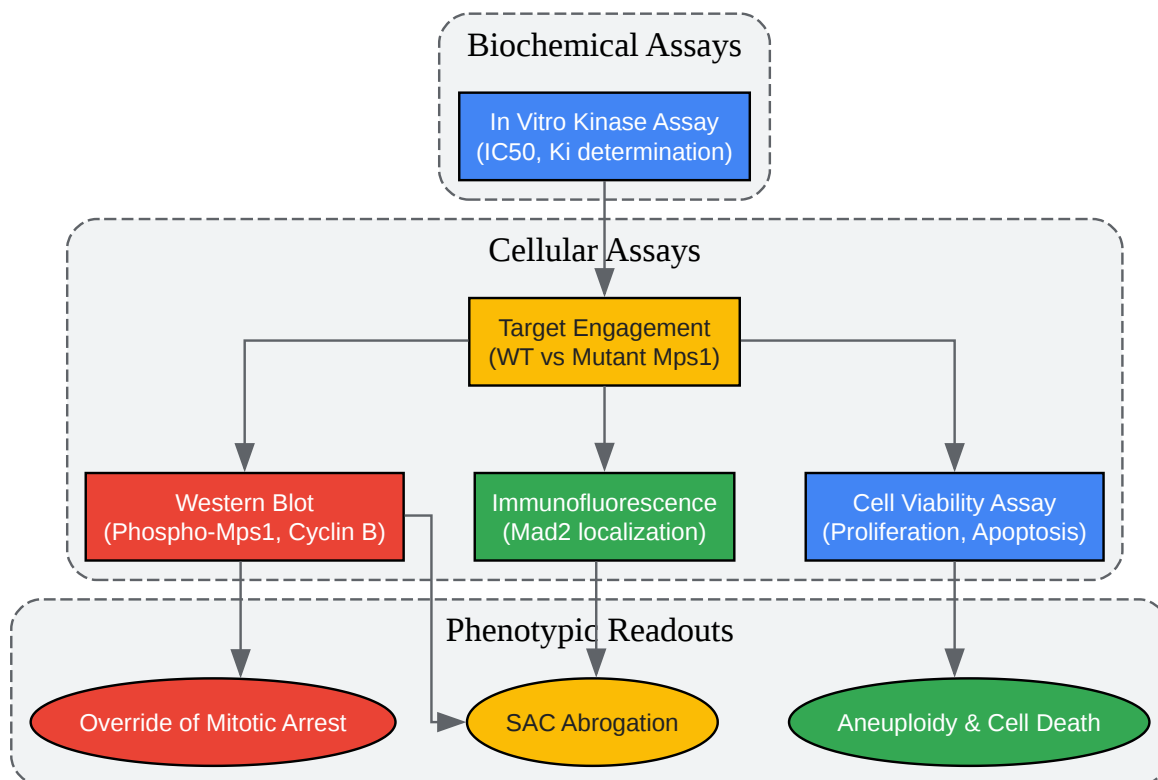


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Caption: Mps1 signaling at unattached kinetochores.

Experimental Workflow for On-Target Validation

The following workflow outlines the key experiments used to validate the on-target effects of a kinase inhibitor like **Mps1-IN-1**.



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